Advanced Technical Guide: Synthesis and Isotopic Labeling of Demecolcine-d6

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Compound of Interest	
Compound Name:	*Demecolcine-d6*
CAS No.:	*1217602-04-4*
Cat. No.:	*B602612*

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Executive Summary

Demecolcine (N-deacetyl-N-methylcolchicine) is a potent antimitotic alkaloid and a direct analogue of colchicine.[1] While widely used in chemotherapy and cell biology to arrest cells in metaphase, its quantification in complex biological matrices requires high-precision internal standards.[1] **Demecolcine-d6** serves as the gold-standard stable isotope-labeled (SIL) internal standard for LC-MS/MS bioanalysis, offering superior compensation for matrix effects and ionization variability compared to non-deuterated analogues.[1]

This guide details the semisynthetic strategy for generating **Demecolcine-d6**. Unlike simple d3-labeling (typically at the N-methyl site), the d6-isotopologue often requires a dual-labeling strategy—targeting both the N-methyl group and a methoxy group (typically at C3 or C10)—to ensure mass shift sufficiency (+6 Da) and metabolic stability.[1]

Chemical Foundation & Retrosynthetic Analysis[1]

Structural Targets

- Analyte: Demecolcine (

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)[1][2]

- Target IS: **Demecolcine-d6** (

)

- Core Scaffold: Benzo[a]heptalen-9(5H)-one derivative.[1][3][4]

Strategic Labeling Sites

To achieve a +6 Da mass shift, two primary strategies are employed in the semisynthesis from Colchicine:

- Site A (N-Methylation): Replacement of the N-acetyl group of Colchicine with an N-trideuteromethyl group (

).[1] This yields d3.[1][5]

- Site B (O-Methylation): Selective demethylation of the A-ring (C3) or C-ring (C10) methoxy groups followed by re-alkylation with Iodomethane-d3 (

).[1]

The d6 Synthesis Route: The most robust protocol combines these two approaches.[1] We start with Colchicine, hydrolyze it to N-Deacetylcolchicine, perform a selective O-demethylation/re-methylation (d3), and conclude with N-methylation (d3).[1]

Experimental Protocol: Synthesis of **Demecolcine-d6**

Phase 1: Preparation of N-Deacetylcolchicine (Precursor)

Before isotopic labeling, the N-acetyl group of the parent Colchicine must be removed.[1]

- Reagents: Colchicine (Commercial), 20% Sulfuric Acid (

  ), Methanol.[1]

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- Mechanism: Acid-catalyzed amide hydrolysis.[1]

Step-by-Step:

- Dissolve 5.0 g of Colchicine in 50 mL of Methanol (

).
- Add 50 mL of 20% aqueous

  .
- Reflux the mixture at 85°C for 4–6 hours. Monitor by TLC (System:

  :MeOH:

  90:10:1).[1]
- Cool to room temperature and adjust pH to ~10 using 20% NaOH (ice bath cooling required due to exotherm).
- Extract with Chloroform (

  mL).[1]
- Dry organic layer over anhydrous

  , filter, and evaporate to yield N-Deacetylcolchicine (yellow solid).
  - Yield Expectation: 75–85%.[1]

Phase 2: Introduction of the First Deuterium Label (O-Ring Modification)

Note: If a d3 standard is sufficient, skip to Phase 3. For d6, this phase is critical.

We target the C3-methoxy group, a common metabolic soft spot.[1]

- Selective Demethylation: Treat N-Deacetylcolchicine with

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(Boron tribromide) in DCM at -78°C. This selectively cleaves the C3-methoxy ether.[1]

- Quench & Isolation: Quench with MeOH, neutralize, and isolate the C3-hydroxy intermediate (3-Demethyl-N-deacetylcolchicine).
- Re-methylation (Labeling Step 1):
  - Dissolve the intermediate in Acetone/DMF.[1]
  - Add Potassium Carbonate (
    , 2 eq).[1]
  - Add Iodomethane-d3 (
    , 1.1 eq).[1]
  - Stir at RT for 12 hours.
  - Result: N-Deacetyl-3-trideuteromethoxy-colchicine (Intermediate A-d3).[1]

Phase 3: N-Methylation (The Demecolcine Conversion)

This step introduces the final 3 deuterium atoms on the nitrogen, completing the d6 scaffold.[1]

- Reagents: Intermediate A-d3 (from Phase 2), Iodomethane-d3 (
  ), Diisopropylethylamine (DIPEA), Acetonitrile (
).[1]
- Alternative Reagents: Formaldehyde-d2 (
) + Sodium Cyanoborodeuteride (
) for reductive amination (higher specificity).[1]

Protocol (Alkylation Route):

- Dissolve 1.0 mmol of Intermediate A-d3 in 10 mL anhydrous ACN.

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- Add 1.5 mmol DIPEA (Base scavenger).[1]
- Cool to 0°C. Dropwise add 1.05 mmol Iodomethane-d3.
  - Critical Control: Avoid excess

    to prevent quaternary ammonium salt formation.[1]
- Stir at RT for 4 hours. Monitor by HPLC.
- Workup: Evaporate solvent, redissolve in DCM, wash with water.[1]
- Purification: Flash chromatography (Silica gel, DCM/MeOH gradient).
- Final Product:**Demecolcine-d6** (Yellow powder).[1][4]

Analytical Validation (QC)

To ensure the integrity of the standard, the following criteria must be met:

Parameter	Method	Acceptance Criteria
Chemical Purity	HPLC-UV (254 nm)	> 98.0%
Isotopic Enrichment	HRMS (ESI+)	> 99.0 atom % D (d0 < 0.5%)
Identity	1H-NMR (500 MHz)	Absence of N-methyl singlet (~2.3 ppm) and C3-methoxy singlet (~3.9 ppm).[1]
Mass Shift	LC-MS/MS	[M+H]+ = 378.2 (vs 372.2 for unlabeled)

Synthesis Workflow Diagram

The following Graphviz diagram illustrates the semisynthetic pathway from Colchicine to **Demecolcine-d6**.[1]

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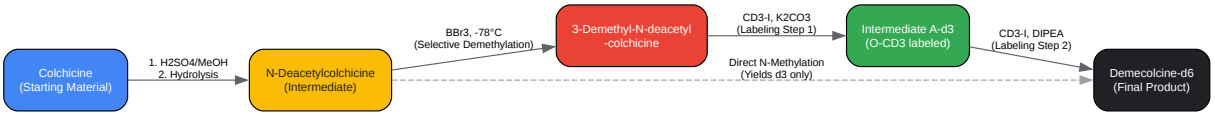

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Figure 1: Semisynthetic pathway for **Demecolcine-d6**.[1] Solid lines indicate the d6 route; dashed line indicates the simplified d3 route.

Technical Considerations & Troubleshooting

Metabolic Stability & Isotope Effects

The choice of d6 (O-methyl + N-methyl) vs. d3 (N-methyl only) significantly impacts bioanalytical robustness.[1]

- Kinetic Isotope Effect (KIE): Deuteration at the N-methyl site (N-CD3) can slow down N-demethylation by cytochrome P450 enzymes (CYP3A4).[1] This is beneficial for metabolic stability studies but must be accounted for if the IS is used in metabolic flux assays.[1]
- Cross-Talk: Ensure the d6 label is placed on positions that do not exchange with solvent protons. The methyl groups on the A-ring and the Nitrogen are chemically stable.[1]

Handling Precautions

- Toxicity: Demecolcine and Colchicine are highly toxic (LD50 ~6 mg/kg in mice).[1] All synthesis must occur in a fume hood with double-gloving and particulate respirators.[1]
- Light Sensitivity: Colchicinoids undergo photo-isomerization to Lumicolchicines.[1] All reactions and storage must be performed in amber glassware or foil-wrapped vessels.

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